

IUPAC name for 2-(4-methyl-1H-pyrazol-1-yl)nicotinonitrile

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Compound of Interest

Compound Name: 2-(4-methyl-1H-pyrazol-1-yl)nicotinonitrile

Cat. No.: B1344476

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An In-depth Technical Guide to **2-(4-methyl-1H-pyrazol-1-yl)nicotinonitrile** and Related Pyrazolyl-Pyridine Scaffolds

Introduction

2-(4-methyl-1H-pyrazol-1-yl)nicotinonitrile is a heterocyclic organic compound featuring a pyrazole ring linked to a pyridine ring, which is further substituted with a nitrile group. Its IUPAC name is 2-(4-methyl-1H-pyrazol-1-yl)pyridine-3-carbonitrile. While specific, in-depth research on this exact molecule is not extensively available in publicly accessible literature, its structural motifs are of significant interest in medicinal chemistry. The pyrazole and pyridine rings are common scaffolds in the development of novel therapeutic agents due to their ability to interact with a wide range of biological targets. This guide will provide a comprehensive overview of the chemical properties, general synthesis strategies, and potential biological activities of this class of compounds, drawing on data from related pyrazolyl-pyridine derivatives.

Chemical Properties and Structure

The fundamental structure of **2-(4-methyl-1H-pyrazol-1-yl)nicotinonitrile** consists of a pyridine ring substituted at the 2-position with a 4-methyl-1H-pyrazol-1-yl group and at the 3-position with a nitrile group.

Table 1: Physicochemical Properties of **2-(4-methyl-1H-pyrazol-1-yl)nicotinonitrile**

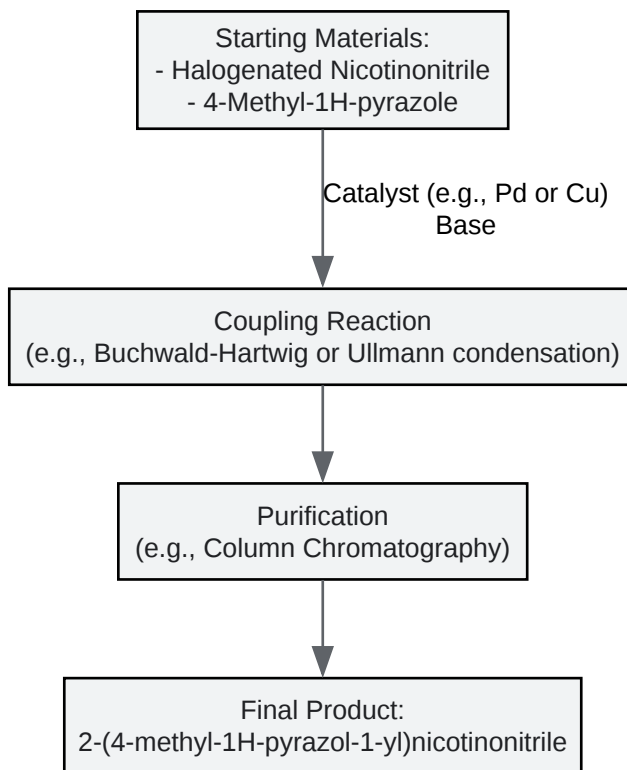
Property	Value	Source
IUPAC Name	2-(4-methyl-1H-pyrazol-1-yl)nicotinonitrile	-
Molecular Formula	C10H8N4	ChemicalBook[1]
Molecular Weight	184.20 g/mol	ChemicalBook[1]
CAS Number	1119391-07-9	ChemicalBook[1]

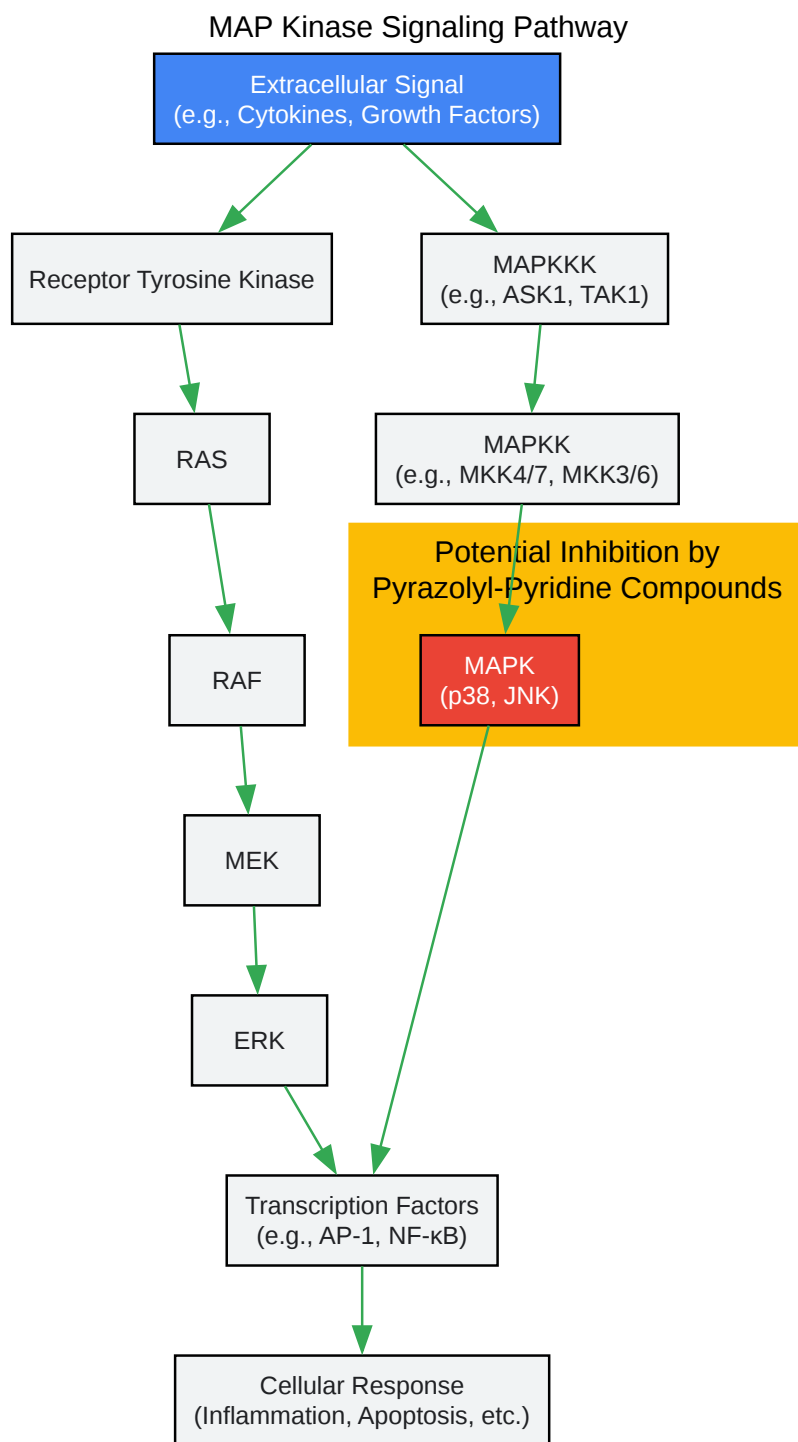
Synthesis Strategies

While a specific, detailed experimental protocol for the synthesis of **2-(4-methyl-1H-pyrazol-1-yl)nicotinonitrile** is not readily available, general methods for the synthesis of similar pyrazolyl-pyridine compounds typically involve the coupling of a pyrazole-containing intermediate with a pyridine derivative. A plausible synthetic approach is illustrated below.

General Synthetic Workflow

General Synthesis of Pyrazolyl-Pyridines





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References

- 1. 2-(4-methyl-1H-pyrazol-1-yl)nicotinonitrile | 1119391-07-9 [chemicalbook.com]
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